

Application Note: Synthesis and Validation of 7-Fluoro-5-hydroxy-1-indanone

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Compound of Interest

Compound Name: 7-Fluoro-5-hydroxy-2,3-dihydro-1H-inden-1-one

CAS No.: 1092347-76-6

Cat. No.: B2897861

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Target Audience: Synthetic Chemists, Medicinal Chemistry Researchers, and Drug Development Professionals. Compound: 7-Fluoro-5-hydroxy-1-indanone (CAS: 1092347-76-6)

Introduction and Strategic Rationale

7-Fluoro-5-hydroxy-1-indanone is a highly valued fluorinated bicyclic building block in pharmaceutical chemistry. Indanone derivatives, particularly those with specific hydroxylation and fluorination patterns, are heavily utilized as starting materials in the multi-step synthesis of complex biologically active molecules, including 5H-indeno[1,2-c]pyridazin-5-one analogs and various monoamine oxidase inhibitors[1]. The introduction of a fluorine atom at the C7 position modulates the pKa of the adjacent system, improves metabolic stability, and enhances lipophilicity, making it a highly desirable moiety in lead optimization[2].

Mechanistic Causality in Route Design

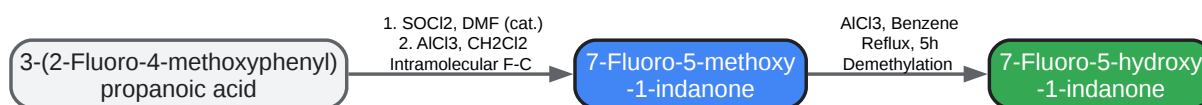
Direct Friedel-Crafts cyclization of unprotected fluorophenols often leads to poor regioselectivity, complex polymerization, and low yields due to the deactivating nature of the

fluorine atom and the competing reactivity of the free hydroxyl group[3]. To establish a self-validating, high-yield system, this protocol utilizes a two-stage approach:

- **Intramolecular Friedel-Crafts Acylation:** Starting from 3-(2-fluoro-4-methoxyphenyl)propanoic acid, the phenol is masked as a methyl ether. This directs the electrophilic aromatic substitution efficiently to the desired position, preventing O-acylation[4].
- **Lewis Acid-Mediated Demethylation:** The methoxy ether is cleaved using Aluminum Chloride () in a non-polar solvent.

coordinates with the ether oxygen, weakening the carbon-oxygen bond and facilitating methyl cleavage without disrupting the fluorinated indanone core[5].

Synthetic Workflow



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Synthetic workflow for 7-Fluoro-5-hydroxy-1-indanone via acylation and demethylation.

Step-by-Step Experimental Protocols

Phase 1: Synthesis of 7-Fluoro-5-methoxy-1-indanone

Objective: Convert the propanoic acid precursor to the cyclic ketone via an acid chloride intermediate[4].

- **Acid Chloride Formation:** Suspend 3-(2-fluoro-4-methoxyphenyl)propanoic acid (10.0 g, 50.4 mmol) in anhydrous dichloromethane (, 100 mL) under an inert nitrogen atmosphere.
- **Activation:** Add catalytic N,N-dimethylformamide (DMF, 0.1 mL), followed by the dropwise addition of thionyl chloride (

, 5.5 mL, 75.6 mmol, 1.5 equiv.) at

[4].

- Reflux: Warm the reaction to room temperature, then reflux until gas evolution (and) ceases (approximately 2 hours). Concentrate the mixture under reduced pressure to yield the crude acid chloride.
- Cyclization: Dissolve the crude acid chloride in anhydrous (50 mL). Slowly add this solution to a pre-cooled () suspension of anhydrous (8.0 g, 60.0 mmol) in (100 mL)[4].
- Quenching: Stir the mixture at room temperature for 4 hours. Carefully quench the reaction by pouring it over crushed ice containing (100 mL).
- Extraction: Extract the aqueous layer with () Wash the combined organic layers with saturated aqueous and brine, dry over anhydrous , and concentrate to yield 7-fluoro-5-methoxy-1-indanone.

Phase 2: Demethylation to 7-Fluoro-5-hydroxy-1-indanone

Objective: Cleave the methoxy protecting group to reveal the target phenol[5].

- **Reagent Preparation:** To a solution of the intermediate 7-fluoro-5-methoxy-1-indanone (2.2 g, 12.2 mmol) in anhydrous benzene (50 mL), carefully add anhydrous (4.0 g, 30.0 mmol)[5]. Note: Benzene is used here as per established literature for this specific cleavage profile[5], though toluene can be evaluated as a greener alternative.
- **Thermal Cleavage:** Heat the reaction mixture at reflux () for exactly 5 hours[5]. Monitor the disappearance of the starting material via TLC (Hexanes:Ethyl Acetate, 3:1).
- **Workup:** Cool the reaction to and quench with ice-cold water (50 mL). Extract the mixture with ethyl acetate () [5].
- **Purification:** Evaporate the organic phase under reduced pressure. Purify the crude residue via flash column chromatography on silica gel, eluting with a gradient of / (90/10)[5].
- **Isolation:** Isolate 7-fluoro-5-hydroxy-1-indanone as a solid.

Quantitative Data & Self-Validation Metrics

To ensure the protocol is self-validating, researchers must compare their empirical results against the standardized metrics below. Deviations in yield or purity often indicate incomplete activation or moisture contamination during the demethylation step.

Parameter	Phase 1 (Methoxy Intermediate)	Phase 2 (Target Compound)
Chemical Formula		
Molecular Weight	180.18 g/mol	166.15 g/mol
Expected Yield	82 - 88%	85 - 90% [5]
Reaction Temperature	to	(Reflux) [5]
Reaction Time	6 hours total	5 hours [5]
Purification Eluent	Hexanes/EtOAc (4:1) [4]	/ (90:10) [5]
Physical Form	Off-white solid	Solid

Analytical Signatures (Expected)

- **¹H-NMR (DMSO-d₆):** The success of Phase 2 is immediately validated by the disappearance of the sharp singlet at ~3.8 ppm (methoxy protons) and the appearance of a broad singlet at >9.0 ppm corresponding to the newly formed phenolic -OH group. The aliphatic indanone protons typically appear as multiplets around 2.58-2.67 ppm and 2.94-3.01 ppm[\[5\]](#).
- **Safety & Handling:** The final compound causes skin and serious eye irritation (H315, H319) and may cause respiratory irritation (H335)[\[1\]](#)[\[2\]](#). Handle using a dust mask (type N95), eyeshields, and standard nitrile gloves[\[1\]](#)[\[6\]](#).

References

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